

Troxeutin: A Semi-Synthetic Bioflavonoid

Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Venalot
CAS No.:	39291-13-9
Cat. No.:	B1233405

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Troxeutin, a semi-synthetic derivative of the natural bioflavonoid rutin, has garnered significant attention in the pharmaceutical and medical fields.[1][2] Also known as Vitamin P4, troxeutin is synthesized through the hydroxyethylation of rutin, a process that enhances its solubility and bioavailability.[3] This technical guide provides a comprehensive overview of troxeutin, focusing on its synthesis, physicochemical properties, pharmacokinetics, and mechanisms of action. Detailed experimental protocols and an exploration of its modulation of key signaling pathways are included to support further research and drug development efforts.

Troxeutin is primarily recognized for its potent antioxidant, anti-inflammatory, and vasoprotective properties.[4] It is clinically utilized in the management of chronic venous insufficiency and other vascular disorders.[5] Its therapeutic effects are attributed to its ability to scavenge free radicals, inhibit inflammatory cascades, and improve microcirculation.[4]

Synthesis and Chemical Structure

Troloxerutin is a trihydroxyethylated derivative of rutin.[5] The synthesis predominantly involves the reaction of rutin with ethylene oxide in an alkaline environment, catalyzed by substances like sodium hydroxide.[6] This process targets the hydroxyl groups of the rutin molecule.

The chemical structure of troloxerutin is formally described as 2-[3,4-bis(2-hydroxyethoxy)phenyl]-5-hydroxy-7-(2-hydroxyethoxy)-3-[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-[[[(2R,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxymethyl]oxan-2-yl]oxy]chromen-4-one].[7]

Physicochemical and Pharmacokinetic Properties

The enhanced water solubility of troloxerutin compared to its parent compound, rutin, is a key characteristic that improves its pharmacological profile.[3]

Physicochemical Properties

A summary of the key physicochemical properties of troloxerutin is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₃₃ H ₄₂ O ₁₉	[7][8]
Molecular Weight	742.68 g/mol	[3][9]
Appearance	Yellowish-green, crystalline powder	[10]
Melting Point	181 °C	[11]
pKa	5.92 ± 0.40	[11]
Solubility	Freely soluble in water; Slightly soluble in ethanol; Practically insoluble in methylene chloride. Soluble in DMSO and dimethylformamide (~30 mg/mL).	[11][12][13]
XLogP3	-2.4	[7][8]

Table 1: Physicochemical Properties of Troxerutin

Pharmacokinetic Properties

Troxerutin is absorbed from the gastrointestinal tract, and its metabolism primarily occurs in the liver.^[14] It is mainly excreted through the kidneys.^[14] A summary of its pharmacokinetic parameters is provided in Table 2.

Parameter	Description	Reference(s)
Absorption	Primarily occurs in the small intestine. ^[14]	^[14]
Distribution	Distributed throughout the body, with the ability to penetrate various tissues. ^[14]	^[14]
Metabolism	Mainly metabolized in the liver, potentially involving Cytochrome P450 enzymes. ^[14]	^[14]
Excretion	Primarily excreted through the kidneys. ^[14]	^[14]
Half-life	Approximately 6-8 hours.	^[3]

Table 2: Pharmacokinetic Profile of Troxerutin (ADME)

Mechanism of Action and Signaling Pathways

Troxerutin exerts its therapeutic effects through the modulation of several key signaling pathways, primarily related to its antioxidant and anti-inflammatory activities.

Antioxidant Effects

Troxerutin's antioxidant properties are central to its mechanism of action. It directly scavenges reactive oxygen species (ROS) and enhances the activity of endogenous antioxidant enzymes

such as superoxide dismutase (SOD) and glutathione peroxidase (GPx).[15] This leads to a reduction in oxidative stress markers like malondialdehyde (MDA).[16][17][18]

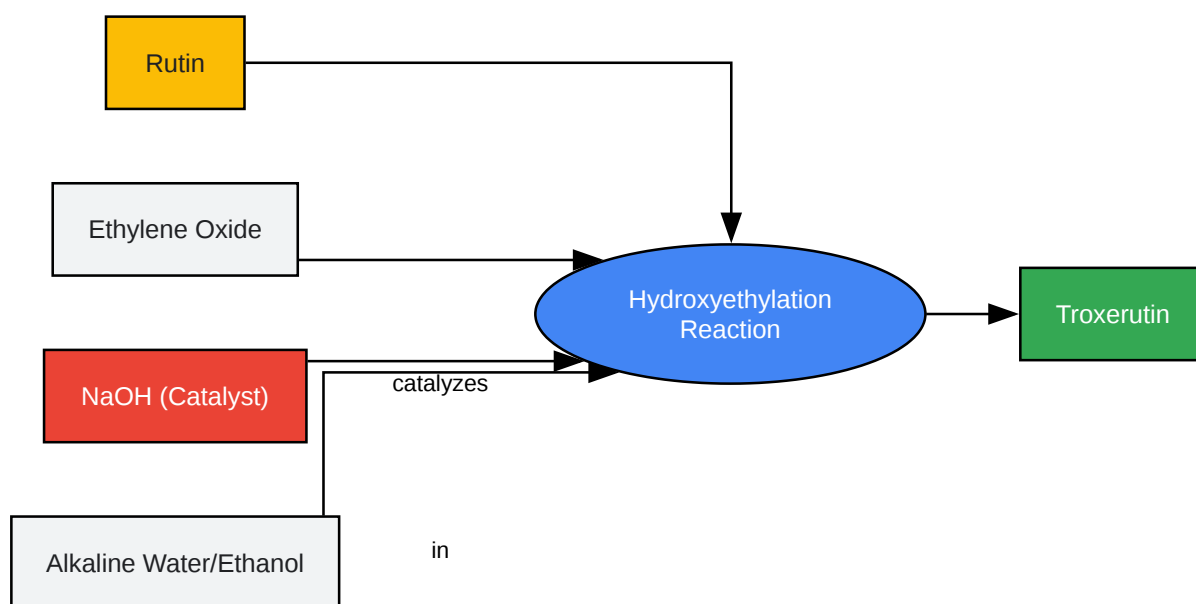
Anti-inflammatory Effects

A significant aspect of troxerutin's anti-inflammatory action is its ability to inhibit the NF- κ B (Nuclear Factor-kappa B) signaling pathway.[19] By suppressing the activation of NF- κ B, troxerutin downregulates the expression of pro-inflammatory cytokines.[19]

Key Signaling Pathways

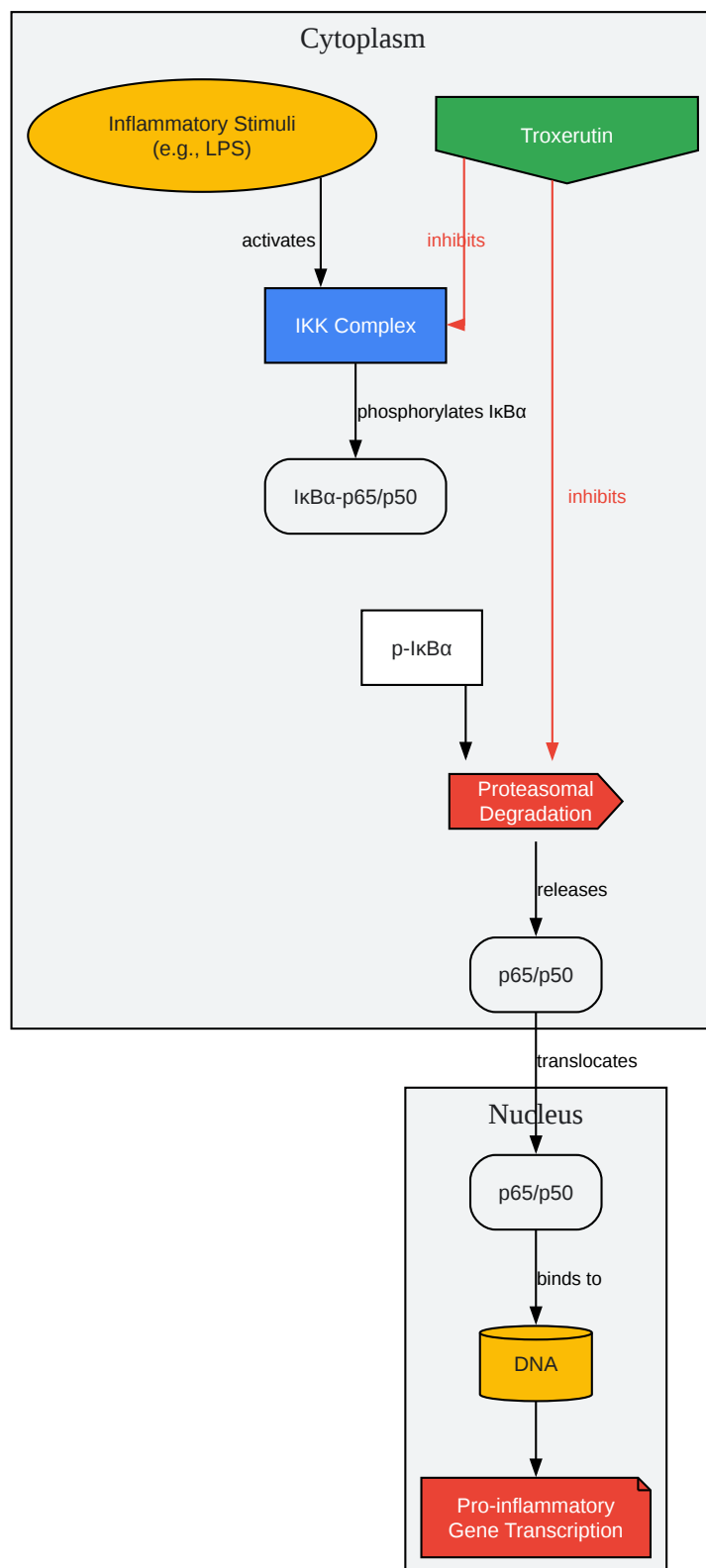
- **NF- κ B Signaling Pathway:** Troxerutin inhibits the phosphorylation and degradation of I κ B α , which prevents the nuclear translocation of the p65 subunit of NF- κ B. This leads to a downstream reduction in the transcription of inflammatory genes.
- **Nrf2 Signaling Pathway:** Troxerutin can activate the Nrf2 (Nuclear factor erythroid 2-related factor 2) pathway, a key regulator of the antioxidant response. This leads to the increased expression of antioxidant enzymes.[18]
- **MAPK and PI3K/Akt Signaling Pathways:** Evidence also suggests that troxerutin can modulate the Mitogen-Activated Protein Kinase (MAPK) and Phosphoinositide 3-kinase (PI3K)/Akt signaling pathways, which are involved in cell survival and inflammation.

Diagrams of Signaling Pathways and Synthesis



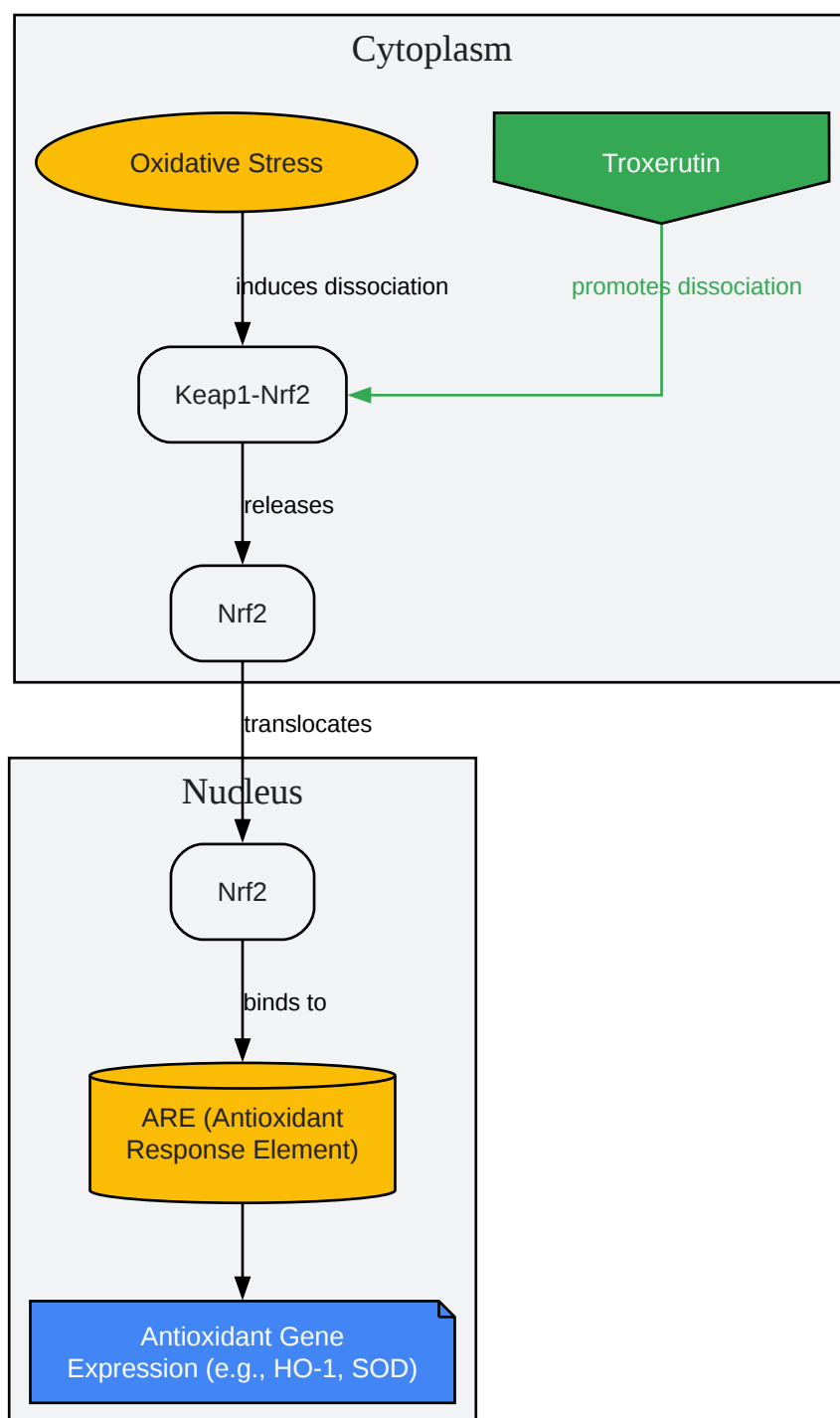
[Click to download full resolution via product page](#)

Caption: Synthesis of Troxerutin from Rutin.



[Click to download full resolution via product page](#)

Caption: Troxerutin's Inhibition of the NF-κB Signaling Pathway.



[Click to download full resolution via product page](#)

Caption: Troxerutin's Activation of the Nrf2 Antioxidant Pathway.

Efficacy Data

The efficacy of troxerutin has been demonstrated in numerous preclinical and clinical studies.

In Vitro Antioxidant Activity

Troxerutin exhibits significant free radical scavenging activity in various in vitro assays.

Assay	Concentration	% Scavenging Activity	Reference(s)
DPPH Radical Scavenging	50 µg/mL	37.9%	[20]
ABTS Radical Scavenging	50 µg/mL	31.7%	[20]
Hydroxyl Radical Scavenging	50 µg/mL	45.7%	[20]

Table 3: In Vitro Antioxidant Activity of Troxerutin

In Vivo Effects on Oxidative Stress Markers

Troxerutin has been shown to modulate key markers of oxidative stress in animal models.

Model	Treatment	Effect on MDA	Effect on SOD Activity	Effect on GPx Activity	Reference(s)
Diabetic Rats (Aortic Tissue)	150 mg/kg/day for 4 weeks	Decreased (9.3 ± 1.2 to 5.1 ± 0.3 nmol/mL)	-	Increased	[16]
Morphine Withdrawal in Mice	50, 100, 200 mg/kg	Significantly decreased	-	Increased	[17]
Aβ-induced Oxidative Stress in Rats	-	Significantly alleviated	Enhanced	Enhanced	[18]
LPS-treated Mice	-	Reduced	Increased	-	[19]

Table 4: In Vivo Effects of Troxerutin on Oxidative Stress Markers

Clinical Efficacy in Chronic Venous Insufficiency (CVI)

Clinical trials have demonstrated the efficacy of troxerutin in improving symptoms and physiological parameters associated with CVI.

Study Design	Treatment	Outcome	Result	p-value	Reference(s)
Double-blind, placebo-controlled	Troxaerutin (3500 mg/day for 2 months)	Leg aching improvement	83% (vs. 23% in placebo)	< 0.001	[2]
Double-blind, placebo-controlled	Troxaerutin	Erythrocyte aggregation (index M1 at D15)	Significantly better than placebo	< 0.05	[21]
Double-blind, placebo-controlled	Coumarin/Troxaerutin (540 mg/day)	Recurrence of leg volume increase	6.5 ± 12.1 ml (vs. 36.7 ± 12.1 ml in placebo)	= 0.0402	[22]

Table 5: Clinical Efficacy of Troxaerutin in Chronic Venous Insufficiency

Experimental Protocols

Cell Viability (MTT) Assay

This protocol is used to assess the cytotoxic effects of troxaerutin on cultured cells.

- Principle: Metabolically active cells reduce the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals. The amount of formazan produced is proportional to the number of viable cells.[23]
- Materials:
 - Troxaerutin
 - Cell line of interest
 - 96-well plate
 - Complete cell culture medium

- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO)
- Microplate reader
- Procedure:
 - Seed cells in a 96-well plate at a density of 5×10^3 to 1×10^4 cells/well and incubate for 24 hours to allow for attachment.[\[23\]](#)
 - Prepare serial dilutions of troxerutin in complete cell culture medium.
 - Remove the medium from the wells and add 100 μ L of the troxerutin dilutions. Include vehicle and negative controls.[\[23\]](#)
 - Incubate for the desired treatment period (e.g., 24, 48, or 72 hours).[\[23\]](#)
 - Add 10-20 μ L of MTT solution to each well and incubate for 2-4 hours at 37°C.[\[23\]](#)
 - Carefully remove the medium containing MTT.
 - Add 100-150 μ L of solubilization solution to each well and shake for 10-15 minutes to dissolve the formazan crystals.[\[23\]](#)
 - Measure the absorbance at 570 nm using a microplate reader.[\[23\]](#)
 - Calculate cell viability as a percentage of the control and determine the IC50 value.[\[23\]](#)

Western Blot Analysis for NF- κ B Pathway

This protocol is for the detection and quantification of key proteins in the NF- κ B signaling pathway.

- Principle: This technique separates proteins by size using SDS-PAGE, transfers them to a membrane, and uses specific antibodies to detect target proteins.
- Materials:

- Cell line (e.g., A549 cells)
- Troxerutin
- LPS (Lipopolysaccharide)
- Lysis buffer with protease and phosphatase inhibitors
- SDS-PAGE gels
- PVDF or nitrocellulose membrane
- Primary antibodies (e.g., anti-NF- κ B p65, anti-I κ B α , anti-p-I κ B α)
- HRP-conjugated secondary antibody
- ECL substrate
- Chemiluminescence imaging system
- Procedure:
 - Cell Treatment: Pre-treat cells with troxerutin for a specified time, then stimulate with LPS (e.g., 10 μ g/mL) for 30 minutes (for I κ B α phosphorylation) or 2-4 hours (for p65 expression).[\[24\]](#)
 - Cell Lysis: Wash cells with ice-cold PBS and lyse with ice-cold lysis buffer.[\[24\]](#)
 - Protein Quantification: Determine the protein concentration of the lysates.
 - SDS-PAGE: Load 20-40 μ g of protein per lane onto an SDS-polyacrylamide gel and run at 100-120V.[\[24\]](#)
 - Protein Transfer: Transfer the separated proteins to a PVDF or nitrocellulose membrane.[\[24\]](#)
 - Blocking: Block the membrane with a suitable blocking buffer (e.g., 5% non-fat dry milk in TBST) for 1 hour.

- Primary Antibody Incubation: Incubate the membrane with the primary antibody diluted in blocking buffer overnight at 4°C or for 1-2 hours at room temperature.
- Washing: Wash the membrane three times with wash buffer (e.g., TBST) for 10 minutes each.
- Secondary Antibody Incubation: Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Washing: Repeat the washing step.
- Detection: Apply the ECL substrate and capture the chemiluminescent signal.[24]
- Analysis: Quantify the band intensities and normalize to a loading control (e.g., β -actin or GAPDH).[24]

Conclusion

Troloxerutin stands out as a promising semi-synthetic bioflavonoid with a well-defined safety and efficacy profile, particularly in the context of vascular disorders. Its multifaceted mechanism of action, centered on potent antioxidant and anti-inflammatory activities through the modulation of key signaling pathways like NF- κ B and Nrf2, provides a strong rationale for its therapeutic use. The detailed physicochemical, pharmacokinetic, and efficacy data, along with the provided experimental protocols, offer a solid foundation for researchers and drug development professionals to further explore and harness the therapeutic potential of troloxerutin. Future investigations could focus on optimizing its delivery systems and expanding its clinical applications to other inflammatory and oxidative stress-related diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)

- [2. Double-Blind Trial of the Efficacy of Troxerutin in Chronic Venous Insufficiency | Semantic Scholar \[semanticscholar.org\]](#)
- [3. Troxerutin: Uses, Benefits, Dosage, Side Effects & Clinical Research | Expert Guide China \[sinochem-nanjing.com\]](#)
- [4. What is Troxerutin used for? \[synapse.patsnap.com\]](#)
- [5. taylorandfrancis.com \[taylorandfrancis.com\]](#)
- [6. CN1814613A - Method for preparing high-content troxerutin drug - Google Patents \[patents.google.com\]](#)
- [7. Troxerutin | C33H42O19 | CID 5486699 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. Troxerutin-d12 | C33H42O19 | CID 163285594 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [9. Troxerutin | CymitQuimica \[cymitquimica.com\]](#)
- [10. troxerutin.com \[troxerutin.com\]](#)
- [11. Troxerutin | 7085-55-4 \[chemicalbook.com\]](#)
- [12. Troxerutin CAS#: 7085-55-4 \[m.chemicalbook.com\]](#)
- [13. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [14. The optimal bioavailability of troxerutin. \[greenskybio.com\]](#)
- [15. benchchem.com \[benchchem.com\]](#)
- [16. Beneficial Effect of Troxerutin on Diabetes-Induced Vascular Damages in Rat Aorta: Histopathological Alterations and Antioxidation Mechanism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. dergi.fabad.org.tr \[dergi.fabad.org.tr\]](#)
- [18. journal-jop.org \[journal-jop.org\]](#)
- [19. Dissecting the antidepressant effect of troxerutin: modulation of neuroinflammatory and oxidative stress biomarkers in lipopolysaccharide-treated mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. In-vivo and In-vitro Antioxidant Activity of Troxerutin on Nickel Induced Toxicity in Experimental Rats - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Fibrinolysis and hemorheology in chronic venous insufficiency: a double blind study of troxerutin efficiency - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [22. The efficacy and safety of a coumarin-/troxerutin-combination \(SB-LOT\) in patients with chronic venous insufficiency: a double blind placebo-controlled randomised study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [23. benchchem.com \[benchchem.com\]](#)

- [24. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- To cite this document: BenchChem. [Troloxerutin: A Semi-Synthetic Bioflavonoid Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1233405/docs#troloxerutin-a-semi-synthetic-bioflavonoid-technical-guide\]](https://www.benchchem.com/product/b1233405/docs#troloxerutin-a-semi-synthetic-bioflavonoid-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)